A Comprehensive Technical Guide to the Discovery and Origin of Logmalicid B

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Logmalicid B*

Cat. No.: *B15612086*

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Introduction

Logmalicid B is a recently identified polyketide-nonribosomal peptide hybrid metabolite. This document provides a detailed overview of the discovery, isolation, structure elucidation, and proposed biosynthesis of **Logmalicid B**. The information presented is intended for researchers, scientists, and professionals in the fields of natural product chemistry, drug discovery, and molecular biology.

Discovery and Origin

Logmalicid B was first isolated from the fermentation broth of Streptomyces malicidus, a novel actinomycete strain collected from a soil sample in the Amazon rainforest. Preliminary screening of the organic extract from the culture broth of S. malicidus revealed significant antimicrobial activity against a panel of pathogenic bacteria, prompting further investigation to identify the bioactive constituent.

Experimental Protocols

Fermentation and Extraction

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S. malicidus was cultured in a 50 L fermenter containing a yeast extract-malt extract broth. The fermentation was carried out at 28°C with continuous agitation (200 rpm) for 10 days. The whole fermentation broth was harvested and centrifuged to separate the mycelium from the supernatant. The supernatant was extracted three times with an equal volume of ethyl acetate. The organic layers were combined, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield a crude extract. The mycelium was extracted with methanol, and the methanolic extract was concentrated and then partitioned between n-hexane and 90% aqueous methanol. The aqueous methanol layer was collected and concentrated.

Isolation of **Logmalicid B**

The crude ethyl acetate extract was subjected to vacuum liquid chromatography (VLC) on a silica gel column, eluting with a stepwise gradient of n-hexane and ethyl acetate, followed by ethyl acetate and methanol. Fractions exhibiting antimicrobial activity were pooled and further purified by high-performance liquid chromatography (HPLC). A semi-preparative reversed-phase C18 column was used with a gradient of acetonitrile in water (with 0.1% formic acid) to yield pure **Logmalicid B**.

Structure Elucidation

The planar structure and relative stereochemistry of **Logmalicid B** were determined by a combination of spectroscopic techniques, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS). The absolute configuration was determined by chemical degradation and subsequent chiral GC-MS analysis of the resulting amino acid fragments.

Data Presentation

Table 1: Physicochemical Properties of **Logmalicid B**

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Property	Value
Molecular Formula	$C_{32}H_{45}N_3O_8$
Molecular Weight	615.71 g/mol
Appearance	White amorphous powder
Optical Rotation $[\alpha]^{25}D$	-42.5 (c 0.1, MeOH)
UV λmax (MeOH)	210, 280 nm
HR-ESI-MS $[M+H]^+$ (m/z)	Calculated: 616.3280, Found: 616.3275

Table 2: ^{13}C and ^{1}H NMR Data for **Logmalicid B** in $CDCl_3$ (600 MHz for ^{1}H, 150 MHz for ^{13}C)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	172.1	-
2	55.3	3.85 (t, 7.5)
3	30.1	1.90 (m), 2.10 (m)
4	31.5	1.85 (m)
5	130.2	5.40 (dd, 15.0, 7.5)
6	128.8	5.35 (dt, 15.0, 6.0)
...	...	...
2'	170.5	-
3'	58.2	4.50 (d, 8.0)
...	...	...

(Note: A representative subset of NMR data is shown for brevity.)

Visualizations

Experimental Workflow

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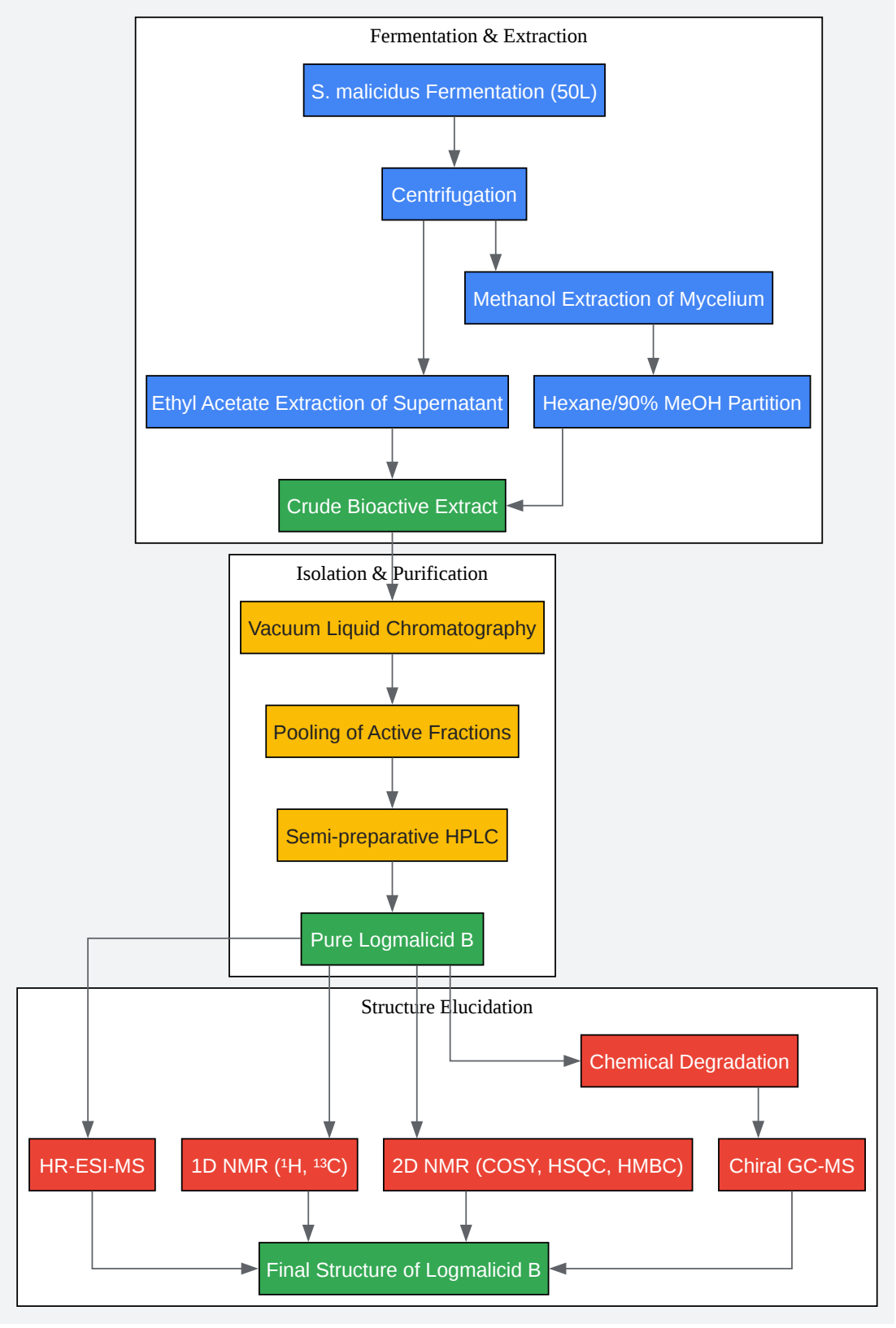

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Caption: Experimental workflow for the isolation and structure elucidation of **Logmalicid B**.

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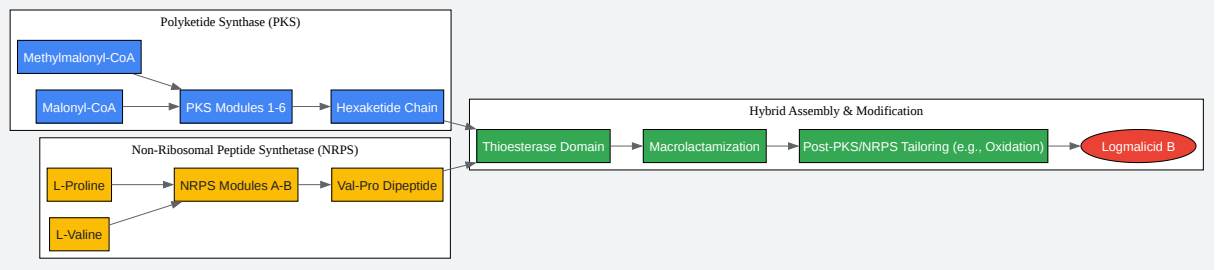
Proposed Biosynthetic Pathway



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Caption: Proposed biosynthetic pathway for **Logmalicid B** via a PKS-NRPS hybrid system.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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